

refining INX-P experimental protocols for reproducibility

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Compound of Interest

Compound Name: *INX-P*

Cat. No.: *B15135433*

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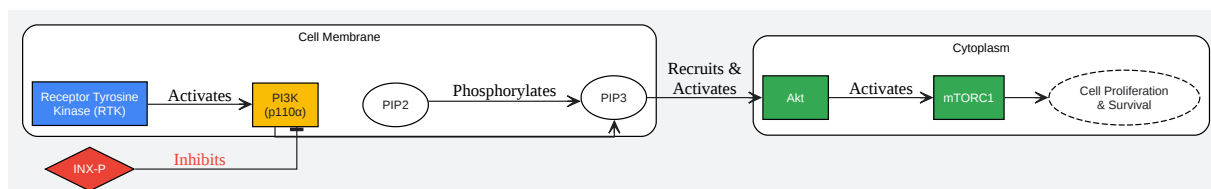
INX-P Experimental Protocols: Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers utilizing the novel PI3K inhibitor, **INX-P**. Our goal is to enhance experimental reproducibility and success.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **INX-P**?

A1: **INX-P** is a potent and selective small molecule inhibitor of the p110 α subunit of Phosphoinositide 3-kinase (PI3K). By competitively binding to the ATP-binding pocket of the kinase, it prevents the phosphorylation of PIP2 to PIP3, which is a critical step in activating the PI3K/Akt/mTOR signaling cascade. This pathway is frequently hyperactivated in cancer and plays a key role in cell proliferation, survival, and growth.



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Caption: Mechanism of action for **INX-P**, a PI3K inhibitor.

Q2: How should **INX-P** be stored and reconstituted?

A2: For long-term storage, **INX-P** powder should be stored at -20°C. For short-term storage (up to 2 weeks), it can be kept at 4°C. To reconstitute, use sterile DMSO to create a 10 mM stock solution. Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store these aliquots at -80°C. When preparing working solutions, dilute the stock in your cell culture medium to the final desired concentration immediately before use.

Q3: In which cell lines has **INX-P** shown the most significant effect?

A3: **INX-P** is most effective in cell lines with a documented hyperactivation of the PI3K pathway, often due to mutations in PIK3CA or loss of the tumor suppressor PTEN. Below is a summary of IC50 values from initial screening studies.

Data Summary: **INX-P** IC50 Values

Cell Line	Cancer Type	PIK3CA Status	PTEN Status	INX-P IC50 (nM)
MCF-7	Breast Cancer	E545K (Activating)	Wild-Type	50
T-47D	Breast Cancer	H1047R (Activating)	Wild-Type	75
PC-3	Prostate Cancer	Wild-Type	Null	120
DU 145	Prostate Cancer	Wild-Type	Wild-Type	> 1000
A549	Lung Cancer	Wild-Type	Wild-Type	> 1500

Troubleshooting Guide

Problem 1: High variability in cell viability assay results between replicate experiments.

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